Technical Support Center: AMG 837 Sodium Salt

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Compound of Interest

Compound Name:	*AMG 837 sodium salt*
Cat. No.:	*B10862298*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **AMG 837 sodium salt** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **AMG 837 sodium salt** in DMSO?

AMG 837 sodium salt is generally described as being soluble in DMSO.[1] Some suppliers indicate that it is soluble up to 100 mM in DMSO.[2] However, achieving this concentration may require specific conditions. The free acid form of AMG 837 has poor solubility, which is why the sodium salt was developed to improve its physicochemical properties.[1]

Q2: I'm having trouble dissolving **AMG 837 sodium salt** in DMSO at my desired concentration. What are the initial steps I should take?

If you are encountering solubility issues, it is important to systematically assess several factors. Begin by verifying the purity of your compound and ensuring you are using high-purity, anhydrous DMSO.[3] Water absorption by DMSO is a common cause of reduced solubility for many organic compounds.[3] Gentle warming or sonication can also facilitate dissolution.

Q3: Could the quality of the DMSO be the cause of the solubility problem?

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Absolutely. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can decrease its ability to dissolve certain compounds. It is always recommended to use a fresh, unopened bottle of anhydrous, high-purity DMSO and to store it properly in a tightly sealed container in a dry environment.

Q4: My **AMG 837 sodium salt** dissolves in DMSO, but it precipitates when I add it to my aqueous buffer or cell culture medium. What can I do to prevent this?

This common issue is known as "salting out". To mitigate this, it is advisable to first make serial dilutions of your DMSO stock solution in DMSO to get closer to your final concentration. Then, add the most diluted DMSO solution to your aqueous medium. This gradual decrease in DMSO concentration can help keep the compound in solution. Most cell lines can tolerate a final DMSO concentration of up to 0.1%.

Troubleshooting Guides

Problem: Difficulty Dissolving **AMG 837 Sodium Salt** in DMSO

If you are struggling to dissolve **AMG 837 sodium salt** in DMSO, follow this step-by-step troubleshooting guide.

Initial Steps:

- Verify Compound and Solvent Quality:
  - Ensure the **AMG 837 sodium salt** is of high purity.
  - Use fresh, anhydrous, high-purity DMSO. Avoid using DMSO from a bottle that has been open for an extended period.
- Standard Dissolution Protocol:
  - Weigh the desired amount of **AMG 837 sodium salt** into a sterile vial.
  - Add the calculated volume of anhydrous DMSO.
  - Vortex the solution vigorously for 1-2 minutes.

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- If a clear solution is not obtained, proceed to the following troubleshooting steps:
  - Sonication: Place the vial in a water bath sonicator for 10-15 minutes to break down any aggregates.
  - Gentle Heating: If sonication is not sufficient, warm the solution in a 37°C water bath for 5-10 minutes. Intermittently vortex the vial during heating. Avoid excessive heat to prevent compound degradation.
  - Visual Inspection: After each step, visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
- If solubility issues persist, consider the following:
  - Prepare a More Dilute Stock Solution: Your target concentration may exceed the solubility limit under your specific conditions. Try preparing a more dilute stock solution, for example, 5 mM or 1 mM if a 10 mM solution is problematic.
  - Alternative Solvents: If your experimental protocol allows, you could consider other solvents like ethanol, methanol, or dimethylformamide (DMF). However, always verify the compatibility of the solvent with your downstream application (e.g., cell culture).

Data Presentation

Table 1: Chemical Properties of AMG 837 and its Salts

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Property	AMG 837 (Free Acid)	AMG 837 Sodium Salt	AMG 837 Hemicalcium Salt	AMG 837 Calcium Hydrate
Molecular Formula	$C_{26}H_{21}F_3O_3$	$C_{26}H_{20}F_3NaO_3$	$C_{26}H_{20}F_3O_3 \cdot ½Ca$	$C_{52}H_{42}CaF_6O_7$
Molecular Weight	438 g/mol	461.436 g/mol	457.47 g/mol	932.97 g/mol
CAS Number	865231-46-5	865231-45-4	1291087-14-3	1259389-38-2
Solubility in DMSO	Poor	Soluble	Soluble to 100 mM	Soluble in DMSO
Storage	Not specified	Dry, dark, -20°C for long term	+4°C	Dry, dark, -20°C for long term

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of AMG 837 Sodium Salt in DMSO

- Materials:
  - **AMG 837 sodium salt** (MW: 461.436 g/mol)
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated balance
  - Vortex mixer
  - Water bath sonicator (optional)
  - 37°C water bath (optional)
- Procedure:

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1. Calculate the required mass of **AMG 837 sodium salt** for your desired volume of 10 mM stock solution (e.g., for 1 mL, weigh 4.61 mg).
2. Carefully weigh the calculated amount of **AMG 837 sodium salt** and place it into a sterile vial.
3. Add the corresponding volume of anhydrous DMSO to the vial.
4. Vortex the vial vigorously for 1-2 minutes until the compound is fully dissolved, resulting in a clear solution.
5. If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes.
6. If necessary, place the vial in a 37°C water bath for 5-10 minutes with intermittent vortexing.
7. Visually inspect the solution to ensure it is clear and free of any visible particles.
8. Store the stock solution as recommended, typically at -20°C or -80°C, protected from light and moisture.

Visualizations

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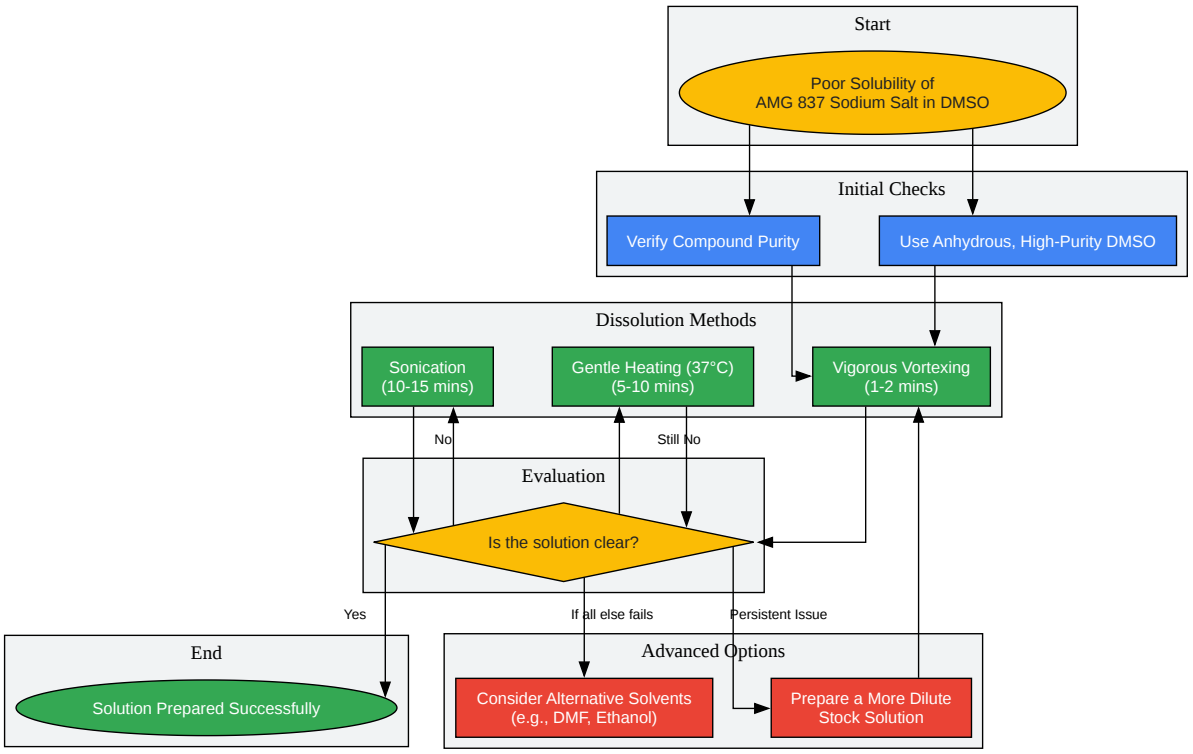

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Caption: Troubleshooting workflow for poor solubility in DMSO.

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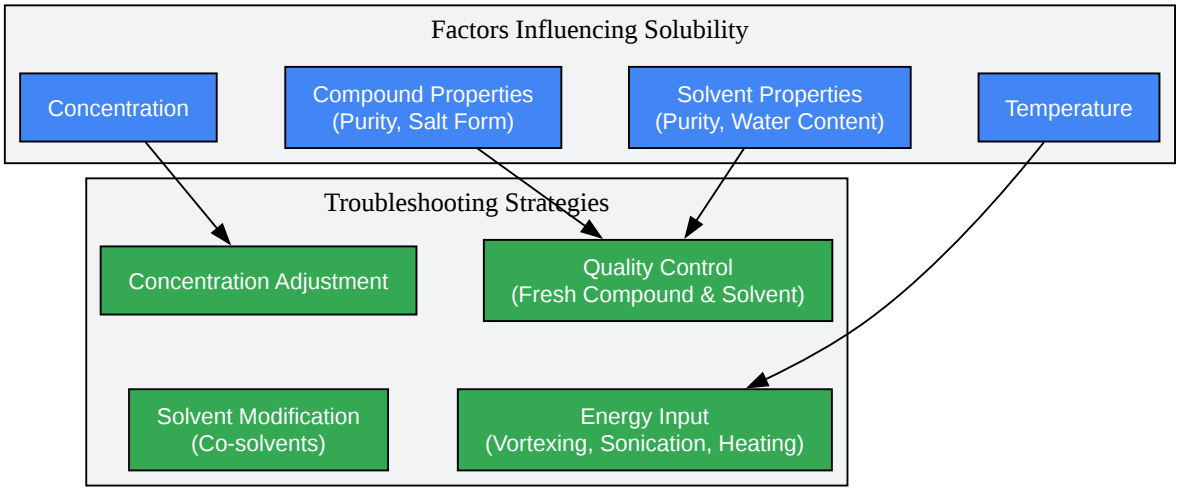

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Caption: Relationship between factors and solubility strategies.

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References

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